

# Naugard XL-1: Application Notes for the Stabilization of Adhesives and Coatings

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Naugard XL-1** is a high-performance antioxidant and metal deactivator highly effective in stabilizing a wide range of polymeric materials, including those used in adhesive and coating formulations.[1][2][3][4] Its unique dual-functionality provides comprehensive protection against degradation caused by thermal stress, oxidation, and the presence of metallic ions.[1][2][3][4] These application notes provide detailed information on the utility of **Naugard XL-1**, along with experimental protocols for its evaluation in both adhesive and coating systems.

# **Chemical and Physical Properties**

**Naugard XL-1** is chemically known as 2,2'-Oxamidobis [ethyl-3-(3,5-di-t-butyl-4-hydroxyphenyl) propionate].[3] It is a white to off-white powder with the physical properties summarized in the table below.[3]



Property	Value
Chemical Name	2,2'-Oxamidobis [ethyl-3-(3,5-di-t-butyl-4-hydroxyphenyl) propionate]
CAS Number	70331-94-1
Molecular Formula	C40H60N2O8
Molecular Weight	696.9 g/mol
Appearance	White to Off-White Powder
Melting Point Range	170 - 180°C
Flash Point (TOC)	260°C
Specific Gravity @ 20°C	1.12

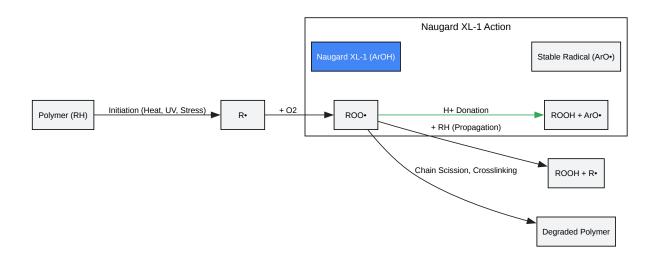
#### **Mechanism of Action**

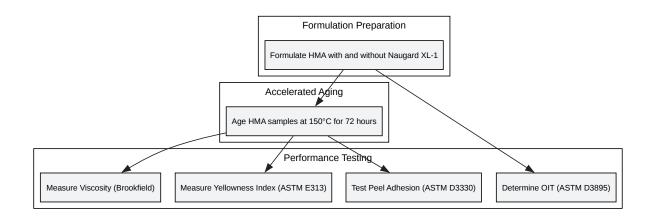
**Naugard XL-1** provides stabilization through a dual-action mechanism involving a hindered phenolic antioxidant and a metal deactivator.

## **Antioxidant Functionality**

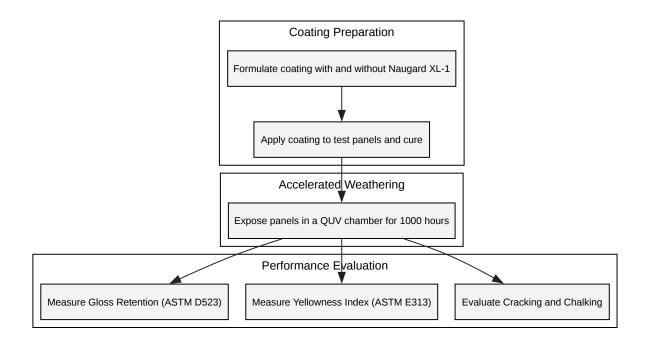
The hindered phenolic moieties in **Naugard XL-1** act as primary antioxidants. They function by donating a hydrogen atom to peroxy radicals, which are key intermediates in the auto-oxidation cycle of polymers. This donation terminates the radical chain reaction, preventing further degradation of the polymer backbone. This is crucial in preventing discoloration, changes in viscosity, and loss of mechanical properties in adhesives and coatings.[5]



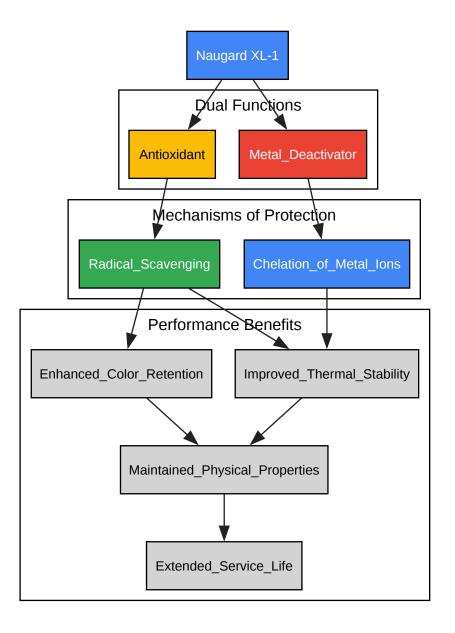












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